

Undecanoic Acid: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Undecanoic Acid

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An In-depth Exploration of a Saturated Medium-Chain Fatty Acid

Abstract

Undecanoic acid, also known as undecylic acid, is an eleven-carbon saturated medium-chain fatty acid (MCFA) with the chemical formula $\text{CH}_3(\text{CH}_2)_9\text{COOH}$.^[1] As a naturally occurring compound found in various biological sources, it has garnered significant interest for its diverse biological activities.^[2] This technical guide provides a comprehensive overview of **undecanoic acid**, focusing on its physicochemical properties, metabolic fate, and multifaceted mechanisms of action, including its well-established antifungal and antibacterial properties, as well as its emerging roles in anti-inflammatory and anticancer activities. This document is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, quantitative data summaries, and visual representations of key biological pathways to facilitate further investigation and therapeutic development.

Physicochemical Properties

Undecanoic acid is a white crystalline solid at room temperature with a faint, fatty odor.^[3] It is characterized by a hydrophobic aliphatic tail and a hydrophilic carboxylic acid group, rendering it practically insoluble in water but soluble in organic solvents.^{[2][3]}

Property	Value	References
Chemical Formula	C ₁₁ H ₂₂ O ₂	[4]
Molar Mass	186.29 g/mol	[3]
Melting Point	28.6 °C (83.5 °F; 301.8 K)	[1]
Boiling Point	284 °C (543 °F; 557 K)	[1]
Density	0.89 g/cm ³	[1]
Appearance	Colorless crystals or white solid	[1][3]
Solubility in Water	Insoluble	[3]

Antimicrobial Activity

Undecanoic acid is widely recognized for its potent antimicrobial properties, particularly its antifungal activity against various pathogenic fungi.[5] It is also effective against certain bacteria, including inhibiting the formation of biofilms.[6]

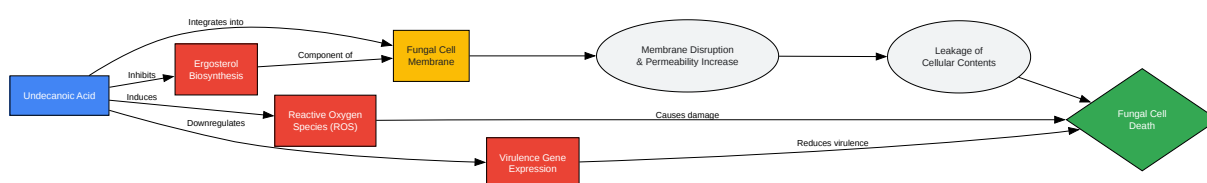
Antifungal Activity

Undecanoic acid is one of the most fungitoxic of the C7:0 - C18:0 fatty acid series.[3] Its primary application has been in the topical treatment of fungal skin infections like athlete's foot and ringworm.[7]

The antifungal mechanism of **undecanoic acid** is multi-pronged, primarily targeting the fungal cell membrane and cellular metabolism.[8][9]

- **Disruption of Cell Membrane Integrity:** **Undecanoic acid** integrates into the lipid bilayer of the fungal cell membrane, leading to destabilization and increased permeability. This results in the leakage of essential intracellular components and ultimately cell death.[10]
- **Inhibition of Ergosterol Biosynthesis:** It interferes with the synthesis of ergosterol, a vital component of the fungal cell membrane that is crucial for maintaining its structural integrity and fluidity.[10]

- Induction of Oxidative Stress: **Undecanoic acid** can trigger the production of reactive oxygen species (ROS), leading to oxidative damage to cellular components.[9]
- Modulation of Gene Expression: It has been shown to alter the expression of fungal genes that are critical for virulence and metabolism.[5] In *Trichophyton rubrum*, it affects pivotal processes in the cell wall, membrane assembly, lipid metabolism, and pathogenesis.[5][8]



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*Proposed antifungal mechanism of **undecanoic acid**.*

Organism	MIC (µg/mL)	Reference
Candida albicans	100-200	[8]
Vibrio harveyi (in synergy with auxins)	10	[11]

Antibacterial Activity

Undecanoic acid has also demonstrated efficacy against certain bacteria, notably in the inhibition of biofilm formation and the reduction of persister cell viability.[6]

The antibacterial effects of **undecanoic acid** are thought to involve disruption of the bacterial cell membrane, similar to its antifungal mechanism.[10] It has been shown to inhibit *Escherichia coli* persister cell formation by 25-fold.[6]

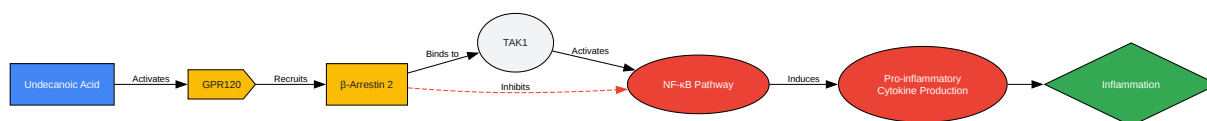
Activity in Mammalian Systems

Beyond its antimicrobial effects, **undecanoic acid** exhibits biological activity in mammalian systems, including anti-inflammatory and potential anticancer properties.

Anti-inflammatory Activity

Medium-chain fatty acids, including **undecanoic acid**, can exert anti-inflammatory effects through the activation of G protein-coupled receptors (GPCRs).[12]

Fatty acids can bind to G protein-coupled receptor 120 (GPR120), which leads to the recruitment of β -arrestin 2.[12] This complex can then interfere with inflammatory signaling cascades, such as the NF- κ B pathway, resulting in a reduction of pro-inflammatory cytokine production.[12]



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*Anti-inflammatory signaling of **undecanoic acid** via GPR120.*

Anticancer Activity

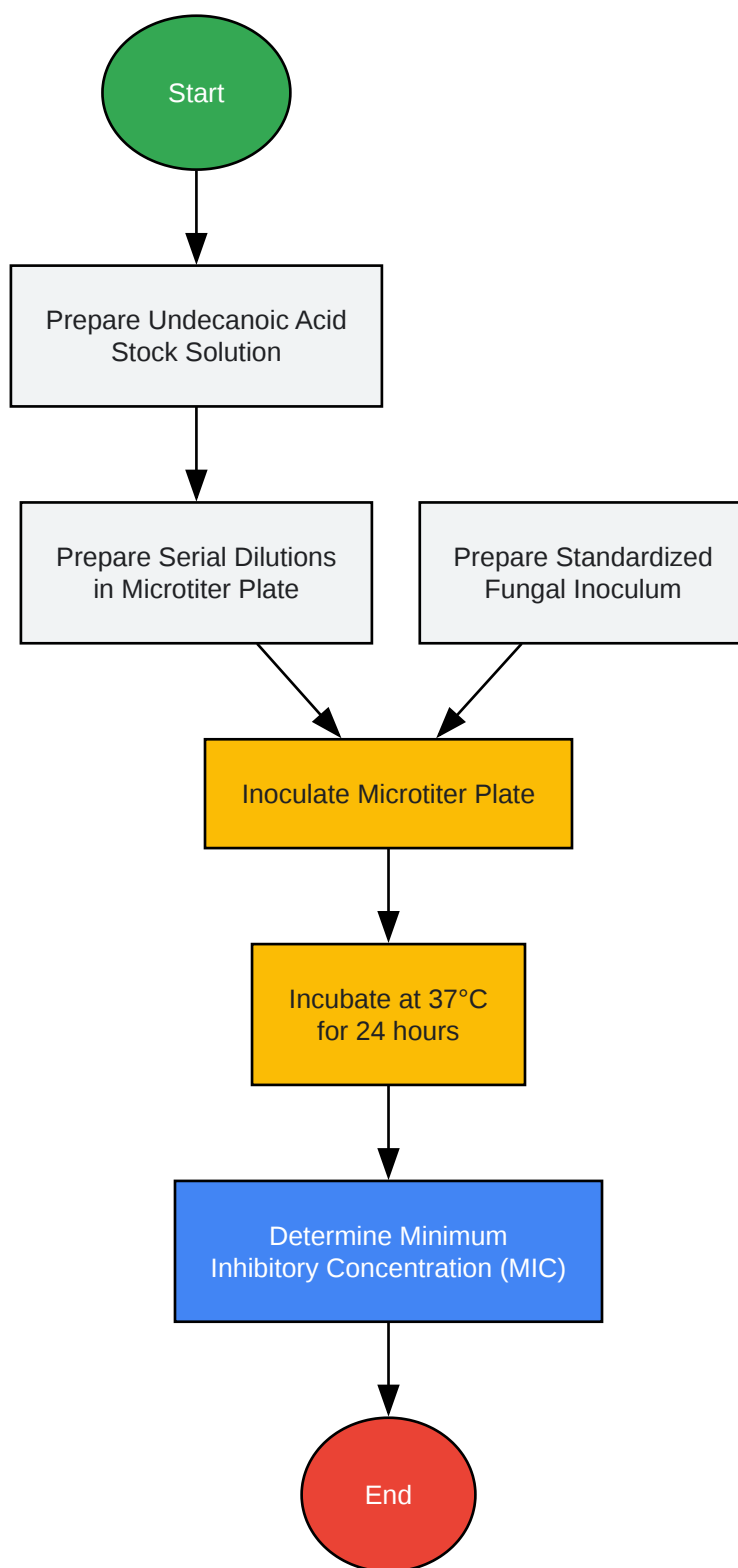
Recent studies have begun to explore the potential of **undecanoic acid** as an anticancer agent. A novel formulation of undecylenic acid (the monounsaturated counterpart) has been shown to induce concentration-dependent tumor cell death.[13] The mechanism appears to be pro-apoptotic, involving caspase activation and a reduction in mitochondrial membrane potential.[13]

Experimental Protocols

Antifungal Susceptibility Testing (Broth Microdilution)

This protocol is a general guideline based on standard methods for determining the Minimum Inhibitory Concentration (MIC) of an antifungal agent.[\[14\]](#)[\[15\]](#)

- Preparation of **Undecanoic Acid** Stock Solution: Prepare a stock solution of **undecanoic acid** (e.g., 10 mg/mL) in a suitable solvent like methanol.[\[14\]](#)
- Preparation of Microtiter Plates: In a 24-well microtiter plate, perform serial dilutions of the **undecanoic acid** stock solution in a suitable broth medium (e.g., Yeast Extract Peptone Dextrose - YEPD) to achieve a range of concentrations (e.g., 2.5–160 µg/mL).[\[14\]](#)
- Inoculum Preparation: Prepare a standardized inoculum of the fungal strain to be tested (e.g., *Candida* spp.) to a concentration of approximately 10^7 cells/mL.[\[14\]](#)
- Inoculation: Add the fungal inoculum to each well of the microtiter plate. Include a growth control well (no **undecanoic acid**) and a sterility control well (no inoculum).
- Incubation: Incubate the plates at 37°C for 24 hours.[\[14\]](#)
- MIC Determination: The MIC is defined as the lowest concentration of **undecanoic acid** that causes a significant inhibition of visible growth compared to the growth control.[\[16\]](#)



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Experimental workflow for MIC determination.

Gene Expression Analysis (RT-qPCR)

This is a generalized protocol for analyzing changes in gene expression in response to **undecanoic acid** treatment.[\[17\]](#)[\[18\]](#)[\[19\]](#)

- **Cell Culture and Treatment:** Culture the target cells (e.g., fungal, bacterial, or mammalian) under appropriate conditions. Expose the cells to a specific concentration of **undecanoic acid** for a defined period. Include an untreated control group.
- **RNA Extraction:** Isolate total RNA from both treated and control cells using a suitable RNA extraction kit.
- **RNA Quality Control:** Assess the purity and integrity of the extracted RNA using spectrophotometry and gel electrophoresis.
- **cDNA Synthesis:** Synthesize complementary DNA (cDNA) from the extracted RNA using a reverse transcription kit.
- **Quantitative PCR (qPCR):** Perform qPCR using gene-specific primers for the target genes of interest and a reference (housekeeping) gene. The qPCR reaction typically involves an initial denaturation step, followed by multiple cycles of denaturation, annealing, and extension.[\[17\]](#)
- **Data Analysis:** Calculate the relative gene expression using the $\Delta\Delta CT$ method, where the expression of the target gene is normalized to the reference gene and compared between the treated and control groups.[\[17\]](#)

Conclusion and Future Directions

Undecanoic acid is a versatile saturated medium-chain fatty acid with significant and well-documented antimicrobial properties. Its mechanisms of action against fungi and bacteria are multifaceted, making it a compelling candidate for the development of novel anti-infective agents. Furthermore, its emerging roles in modulating inflammatory responses and inducing cancer cell apoptosis open up new avenues for therapeutic applications.

Future research should focus on several key areas:

- **Elucidation of Mammalian Signaling Pathways:** A more detailed understanding of the specific molecular targets and signaling cascades modulated by **undecanoic acid** in mammalian cells is crucial for its development as a therapeutic agent for inflammatory diseases or cancer.
- **Pharmacokinetic and Toxicological Studies:** Comprehensive in vivo studies are needed to determine the absorption, distribution, metabolism, excretion (ADME), and potential toxicity of **undecanoic acid**.
- **Clinical Trials:** Well-designed clinical trials are required to evaluate the efficacy and safety of **undecanoic acid** in the treatment of fungal infections and other potential indications.
- **Synergistic Formulations:** Investigating the synergistic effects of **undecanoic acid** with other antimicrobial or anticancer drugs could lead to more effective combination therapies.^[14]

The information presented in this technical guide provides a solid foundation for researchers and drug development professionals to further explore the therapeutic potential of **undecanoic acid**.

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